

An In-depth Toxicological Profile of 4-Ethylbenzaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Ethylbenzaldehyde

Cat. No.: B15571219

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the toxicological profile of **4-Ethylbenzaldehyde** (CAS No. 4748-78-1), a fragrance ingredient and flavoring agent. The information is compiled from a variety of sources, including safety data sheets, regulatory assessments, and peer-reviewed literature, to support safety and risk assessment activities.

Chemical and Physical Properties

Property	Value	Reference
Molecular Formula	C9H10O	[1]
Molecular Weight	134.18 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[2]
Odor	Sweet, almond-like	[2]
Boiling Point	221 °C	[1]
Flash Point	92 °C (closed cup)	
Density	0.979 g/mL at 25 °C	
Solubility	Sparingly soluble in water; soluble in organic solvents like ethanol and ether.	[2][3]

Toxicological Data Summary

Acute Toxicity

4-Ethylbenzaldehyde is classified as harmful if swallowed.[\[4\]](#)[\[5\]](#)

Endpoint	Species	Route	Value	Classification	Reference
LD50	Rat (male)	Oral	1900 mg/kg	Category 4	[1]
LD50	Rat (male, female)	Oral	1970 mg/kg	-	[6]

Irritation and Sensitization

Endpoint	Finding	Reference
Skin Irritation	May cause skin irritation.	[7] [8] [9]
Eye Irritation	May cause serious eye irritation.	[7] [8] [9]
Respiratory Irritation	May cause respiratory irritation.	[7] [8] [9]
Skin Sensitization	A No Expected Sensitization Induction Level (NESIL) of 1100 µg/cm ² was determined based on read-across data from cuminaldehyde.	[10]

Repeated Dose Toxicity

Direct studies on **4-Ethylbenzaldehyde** are not available. A read-across approach using benzaldehyde (CAS No. 100-52-7) was employed.

Study	Species	Route	NOAEL	Key Findings	Reference
2-year carcinogenicity study (read-across from benzaldehyde)	Rat	Oral gavage	200 mg/kg/day	Based on decreased survival in males.	[10]

Genotoxicity

4-Ethylbenzaldehyde is not considered to pose a genotoxic concern based on available data. [10]

Assay Type	Test System	Metabolic Activation	Result	Reference
Bacterial Reverse Mutation Assay (Ames Test)	S. typhimurium strains TA98, TA100, TA1535, TA1537 and E. coli strain WP2uvrA	With and without S9	Negative	[4][10]
BlueScreen Assay	-	With and without	Negative for cytotoxicity and genotoxicity	[10]
Micronucleus Assay	Zebrafish (Danio rerio)	In vivo	Positive (significant increase in micronucleus frequency at concentrations of 2.75-11 mg/L)	[11][12]

Carcinogenicity

There is no conclusive evidence linking **4-Ethylbenzaldehyde** to carcinogenic effects.^[2] It is not classified as a carcinogen by IARC, NTP, or OSHA.^{[1][4]} A carcinogenicity study on the read-across substance, benzaldehyde, showed no evidence of carcinogenic activity in rats and some evidence in mice (increased incidence of benign forestomach papillomas), which is considered a species-specific effect not relevant to humans.^{[10][13]}

Reproductive and Developmental Toxicity

No direct data is available for **4-Ethylbenzaldehyde**. A read-across to 3,4-dimethylbenzaldehyde (CAS No. 5973-71-7) indicated a margin of exposure greater than 100 for developmental and reproductive toxicity endpoints.^[10]

Experimental Protocols

Bacterial Reverse Mutation Assay (Ames Test)

The mutagenic potential of **4-Ethylbenzaldehyde** was evaluated in a bacterial reverse mutation assay conducted in compliance with Good Laboratory Practice (GLP) regulations and in accordance with OECD Test Guideline 471.

- Test System: Salmonella typhimurium strains TA98, TA100, TA1535, TA1537, and Escherichia coli strain WP2uvrA were used.^[10]
- Method: The standard plate incorporation method was employed.^[10]
- Test Concentrations: Concentrations up to 5000 µg/plate were tested.^[10]
- Metabolic Activation: The assay was performed with and without an exogenous metabolic activation system (S9 mix).^[10]
- Vehicle: Dimethyl sulfoxide (DMSO) was used as the solvent.^[10]
- Evaluation Criteria: An increase in the mean number of revertant colonies per plate was evaluated.

In Vivo Micronucleus Assay in Zebrafish

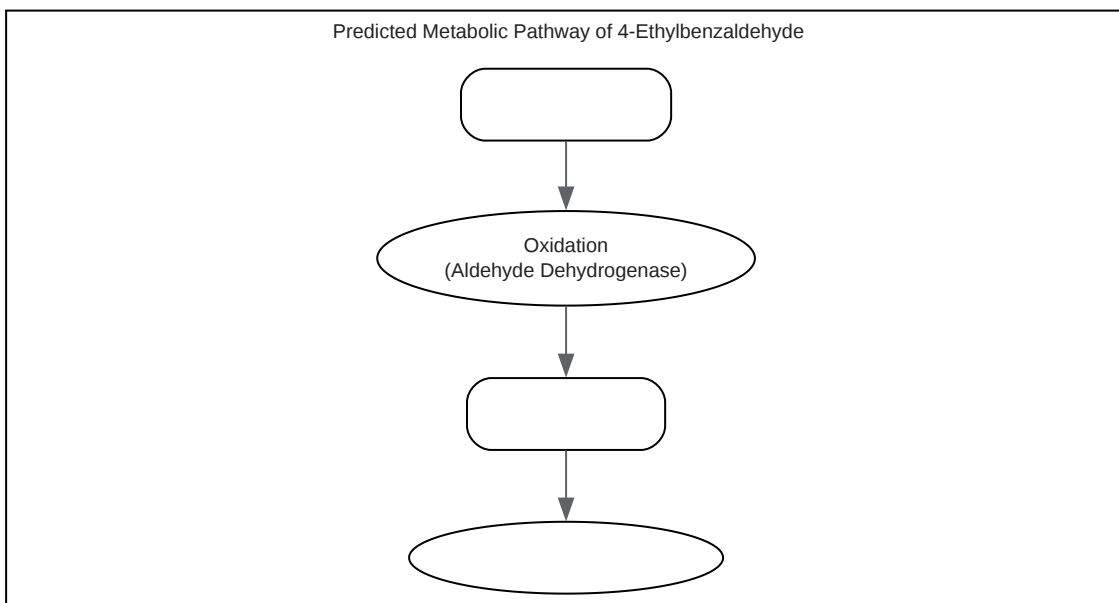
The genotoxic effects of **4-Ethylbenzaldehyde** were assessed by evaluating the frequency of micronuclei in zebrafish.

- Test Organism: Zebrafish (*Danio rerio*).[\[12\]](#)
- Exposure Duration: 21 days.[\[12\]](#)
- Test Concentrations: 2.75 mg/L, 5.5 mg/L, and 11 mg/L.[\[11\]](#)[\[12\]](#)
- Endpoint: Frequency of micronuclei in fish erythrocytes.
- Histopathology: Liver tissue was also examined for pathological changes.[\[11\]](#)[\[12\]](#)

Metabolic Pathway and Toxicological Assessment Workflow

Predicted Metabolic Pathway

While specific studies on the metabolism of **4-Ethylbenzaldehyde** are not detailed in the provided search results, it is anticipated to follow a metabolic pathway similar to other aromatic aldehydes like benzaldehyde. The primary metabolic route is likely oxidation of the aldehyde group to the corresponding carboxylic acid, 4-ethylbenzoic acid, which can then be further metabolized and excreted.

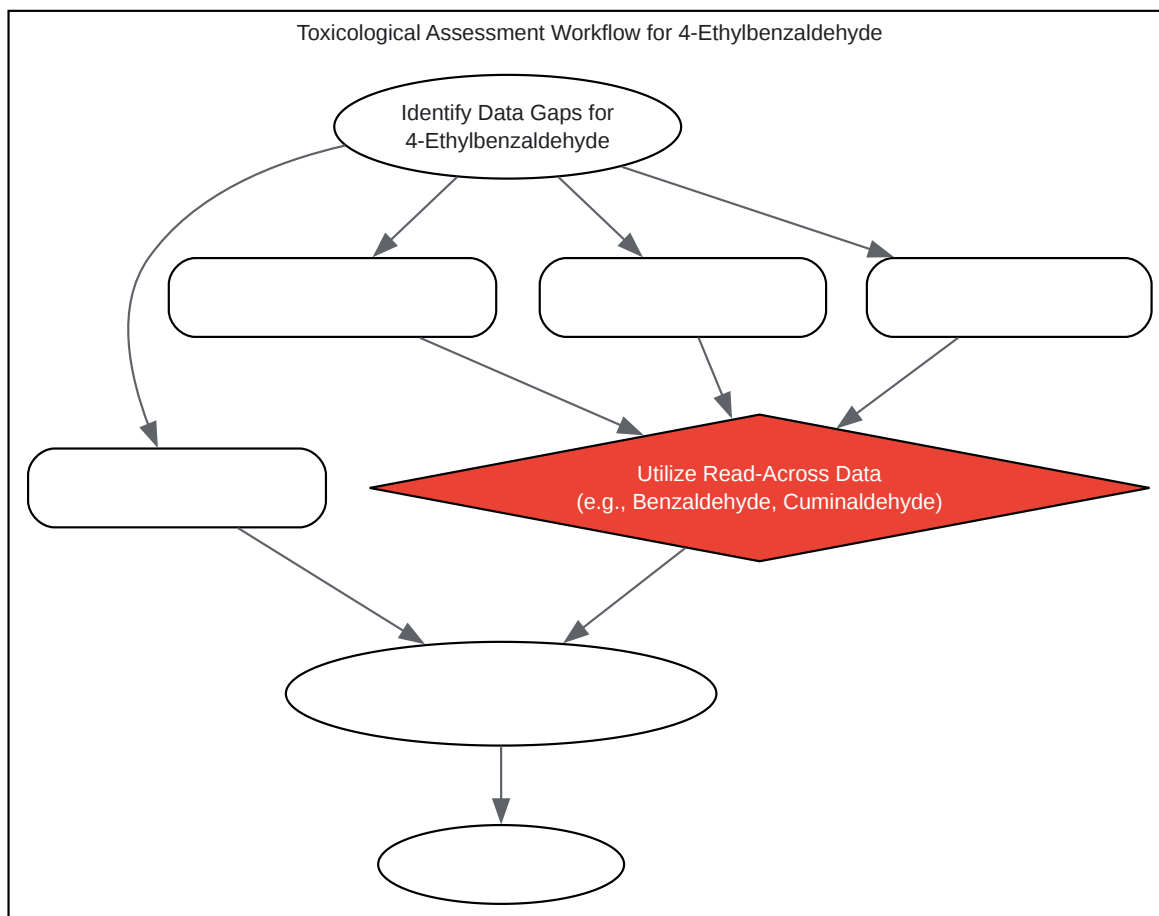


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Caption: Predicted metabolic pathway of **4-Ethylbenzaldehyde**.

Toxicological Assessment Workflow

The safety assessment of **4-Ethylbenzaldehyde**, as presented in the RIFM fragrance ingredient safety assessment, follows a structured workflow that incorporates existing data, read-across approaches, and threshold of toxicological concern (TTC) concepts.



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Caption: A typical workflow for toxicological assessment.

Mechanism of Action

While the mechanism of toxicity in mammals is not well-defined, studies on the nematocidal activity of **4-Ethylbenzaldehyde** suggest a potential mechanism involving the inhibition of V-ATPase, an enzyme crucial for various vital functions in nematodes such as nutrition and reproduction.[14] In a zebrafish model, exposure to **4-Ethylbenzaldehyde** was associated with severe fatty infiltration in the liver, indicating potential hepatotoxicity at higher concentrations.

[11]

Conclusion

4-Ethylbenzaldehyde exhibits low acute toxicity via the oral route and is not considered to be genotoxic in bacterial systems.[1][10] However, an in vivo study in zebrafish indicated a potential for genotoxicity and liver damage at the tested concentrations.[11][12] Skin and eye irritation are potential hazards.[7][8][9] The risk assessment for repeated dose, reproductive, and developmental toxicity has been conducted using data from structurally related read-across compounds.[10] The available data supports the safe use of **4-Ethylbenzaldehyde** as a fragrance ingredient under the specified conditions of use.[10] Further research could provide more detailed insights into its in vivo toxicity and mechanism of action in mammalian systems.

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- To cite this document: BenchChem. [An In-depth Toxicological Profile of 4-Ethylbenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15571219#toxicological-profile-of-4-ethylbenzaldehyde>]

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